

HPLC-MS/MS method for Rifamide quantification in plasma

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Compound of Interest

Compound Name: Rifamide
CAS No.: 2750-76-7
Cat. No.: B1234245

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An Application Note for the Bioanalytical Quantification of Rifampicin in Human Plasma by HPLC-MS/MS

Introduction

Rifampicin is a potent, semi-synthetic antibiotic belonging to the rifamycin class of drugs. It is a cornerstone in the treatment of tuberculosis, acting by inhibiting DNA-dependent RNA polymerase in prokaryotic cells.[1][2] Monitoring the plasma concentrations of Rifampicin is crucial for therapeutic drug monitoring (TDM) and for conducting pharmacokinetic and bioequivalence studies, ensuring optimal dosing and patient outcomes. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the preferred method for this purpose due to its high sensitivity, selectivity, and speed.[1]

This application note details a robust and validated HPLC-MS/MS method for the rapid and accurate quantification of Rifampicin in human plasma. The protocol employs a simple protein precipitation step for sample preparation, followed by a fast chromatographic separation, making it suitable for high-throughput analysis in a clinical or research setting.[2][3]

Method Summary

A simple and rapid protein precipitation procedure is used to extract Rifampicin and an internal standard (IS) from human plasma. The chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution, providing a short analysis time. The quantification is performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization. The method has been validated according to regulatory guidelines and has demonstrated excellent linearity, accuracy, precision, and sensitivity.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Materials and Reagents

- Standards: Rifampicin (RIF) reference standard (purity $\geq 99\%$), Isotopically labelled internal standard (e.g., Rifampicin-d8).[\[2\]](#)[\[5\]](#)
- Solvents: HPLC-grade or MS-grade acetonitrile, methanol, and water.[\[1\]](#)
- Chemicals: Formic acid and ammonium acetate of analytical grade.[\[1\]](#)[\[6\]](#)
- Biological Matrix: Drug-free, pooled human plasma (K2-EDTA as anticoagulant).

Instrumentation

- HPLC System: A system equipped with a binary pump, degasser, and autosampler capable of maintaining a temperature of 10°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.[\[4\]](#)

Preparation of Standards and Quality Control Samples

- Stock Solutions: Prepare primary stock solutions of Rifampicin and the internal standard (IS) in methanol at a concentration of 1 mg/mL.
- Working Solutions: Prepare serial dilutions of the Rifampicin stock solution with a 50:50 mixture of methanol and water to create working standard solutions for calibration curve (CC) and quality control (QC) samples.[\[1\]](#)[\[7\]](#)

- Calibration and QC Samples: Spike blank human plasma with the appropriate working standard solutions to prepare CC samples covering the desired linear range (e.g., 5-40,000 ng/mL) and QC samples at low, medium, and high concentration levels.[\[2\]](#)[\[7\]](#)

Sample Preparation Protocol

The sample preparation is based on a protein precipitation method.[\[2\]](#)[\[4\]](#)

- Aliquot 100 μ L of plasma sample (blank, CC, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 300 μ L of ice-cold acetonitrile containing the internal standard (e.g., 2.5 mg/L Rifampicin-d8).[\[2\]](#)
- Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge the samples at 16,000 x g for 10 minutes to pellet the precipitated proteins.[\[4\]](#)
- Carefully transfer the supernatant to an autosampler vial for analysis.
- Inject a small volume (e.g., 1-5 μ L) into the HPLC-MS/MS system.[\[1\]](#)[\[2\]](#)

HPLC-MS/MS Parameters

The following tables summarize the optimized instrumental conditions for the analysis.

Table 1: Chromatographic Conditions

Parameter	Value
HPLC Column	Kinetex C18 (50 x 2.1 mm, 2.6 µm) or equivalent[2]
Mobile Phase A	0.1% Formic Acid in Water[2][6]
Mobile Phase B	Acetonitrile[2]
Flow Rate	0.35 - 0.5 mL/min[4][6]
Gradient	35% B to 95% B over 4 min, then re-equilibrate[4]
Injection Volume	1-5 µL[1][2]
Column Temperature	30°C
Autosampler Temp.	10°C[3]

| Total Run Time | ~6 minutes[4] |

Table 2: Mass Spectrometer Settings

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[4]
Capillary Voltage	4000 V[2]
Ion Source Temp.	275°C[4]
Nebulizer Gas	Nitrogen (Pressure: 310 kPa)[2]
Sheath Gas Flow	11 L/min (Temperature: 400°C)[2]
Collision Gas	Argon[4]
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (RIF)	m/z 823.4 → 791.4 (Quantifier)[4][6]

| MRM Transition (IS) | Dependent on IS used (e.g., m/z 831.4 → 799.4 for RIF-d8) |

Method Validation Summary

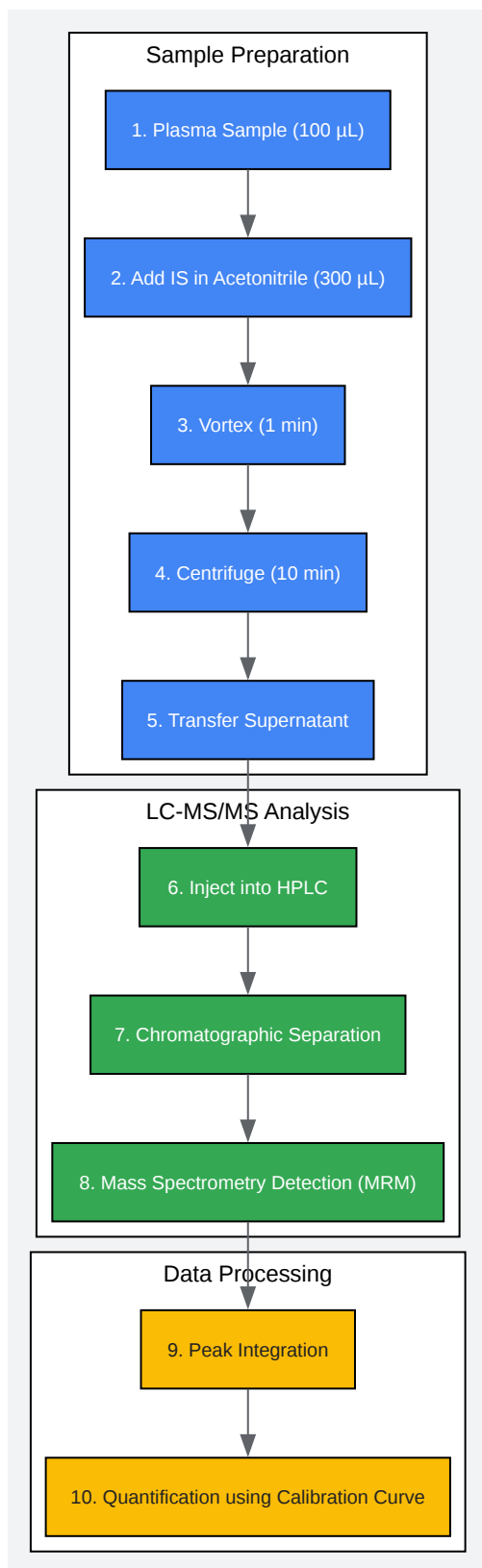
The method was validated for linearity, sensitivity, precision, accuracy, recovery, and stability. A summary of the performance characteristics is presented below.

Table 3: Summary of Method Validation Parameters

Parameter	Result
Linearity Range	5 - 40,000 ng/mL ($r^2 > 0.99$)[2]
Lower Limit of Quantification (LLOQ)	5 ng/mL[2]
Intra-day Precision (%CV)	< 7%[4][8]
Inter-day Precision (%CV)	< 8%[4][8]
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)[1][7]
Recovery	~92%[2]
Matrix Effect	No significant matrix effect observed[2]

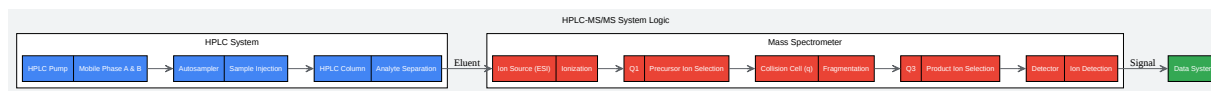
| Stability | Stable through freeze-thaw cycles and at room temperature[1][7] |

Visualizations



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Caption: Experimental workflow for Rifampicin quantification in plasma.



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Caption: Logical diagram of the HPLC-MS/MS system components.

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